

Essential Safety and Operational Guide for Handling Azido-C6-OH

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Compound of Interest

Compound Name: Azido-C6-OH

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Azido-C6-OH** (6-azidohexan-1-ol). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Chemical and Safety Data Summary

The following table summarizes the key chemical and safety information for **Azido-C6-OH**.

Property	Value
Chemical Name	6-azidohexan-1-ol
Synonyms	Azido-C6-OH, 6-Azido-1-hexanol
CAS Number	146292-90-2
Molecular Formula	C ₆ H ₁₃ N ₃ O
Molecular Weight	143.19 g/mol
Appearance	Colorless to light yellow/orange clear liquid[1][2]
Purity	>98.0% (GC)[1]
GHS Hazard Statements	H302 (Harmful if swallowed), H332 (Harmful if inhaled)[3]
GHS Precautionary Statements	P261, P270, P271, P301+P312, P304+P340, P330, P501[3]
Storage Temperature	2°C - 8°C or Frozen (-20°C)[3][4][5]
Incompatible Materials	Strong oxidizing agents, strong acids, heavy metals, brass, copper

Personal Protective Equipment (PPE)

Strict adherence to the following PPE protocols is mandatory when handling **Azido-C6-OH**.

Protection Type	Required PPE	Specifications & Rationale
Eye & Face	Safety Goggles & Face Shield	Tightly fitting chemical splash goggles are required. A full-face shield must be worn over the goggles, especially when there is a risk of splashing.
Hand	Chemical-Resistant Gloves	Nitrile gloves are a suitable choice for incidental contact. For prolonged handling or immersion, consider heavier-duty gloves and consult the glove manufacturer's resistance chart. Always inspect gloves before use.
Body	Flame-Resistant Laboratory Coat & Chemical Apron	A flame-resistant lab coat should be worn and fully buttoned. A chemical-resistant apron should be worn over the lab coat to provide an additional layer of protection against spills.
Respiratory	Respirator (if necessary)	All handling of Azido-C6-OH should be performed in a certified chemical fume hood. If there is a risk of inhalation exposure, a properly fitted respirator with an appropriate cartridge should be used.
Foot	Closed-Toe Shoes	Full-coverage, chemical-resistant footwear is required to protect against spills.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- **Designated Area:** All work with **Azido-C6-OH** must be conducted in a designated area within a certified chemical fume hood.
- **Clear Workspace:** Ensure the work area is clean and free of incompatible materials, especially strong acids, oxidizing agents, and metals.
- **Assemble Equipment:** Gather all necessary equipment, including non-metal spatulas and stir bars, before handling the chemical.
- **Review SDS:** Before starting any procedure, thoroughly review the Safety Data Sheet (SDS) for **Azido-C6-OH**.

2. Handling:

- **Personal Protective Equipment:** Don all required PPE as outlined in the table above.
- **Weighing and Transferring:** Use only non-metallic (e.g., plastic or ceramic) spatulas and tools to handle **Azido-C6-OH** to avoid the formation of shock-sensitive metal azides.
- **Controlled Environment:** Maintain a controlled environment, avoiding heat, friction, and shock.
- **Solution Preparation:** When preparing solutions, add **Azido-C6-OH** slowly to the solvent.

3. In Case of a Spill:

- **Evacuate:** If a significant spill occurs, evacuate the immediate area and alert others.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).

- **Collection:** Carefully collect the absorbed material into a clearly labeled, sealed container for hazardous waste disposal.
- **Decontamination:** Decontaminate the spill area with an appropriate solvent, followed by soap and water.

Disposal Plan

1. Waste Collection:

- **Segregated Waste:** All **Azido-C6-OH** waste, including contaminated consumables (e.g., pipette tips, gloves, paper towels), must be collected in a dedicated, clearly labeled hazardous waste container.
- **Avoid Mixing:** Do not mix azide waste with other chemical waste streams, particularly acidic waste, to prevent the formation of highly toxic and explosive hydrazoic acid.

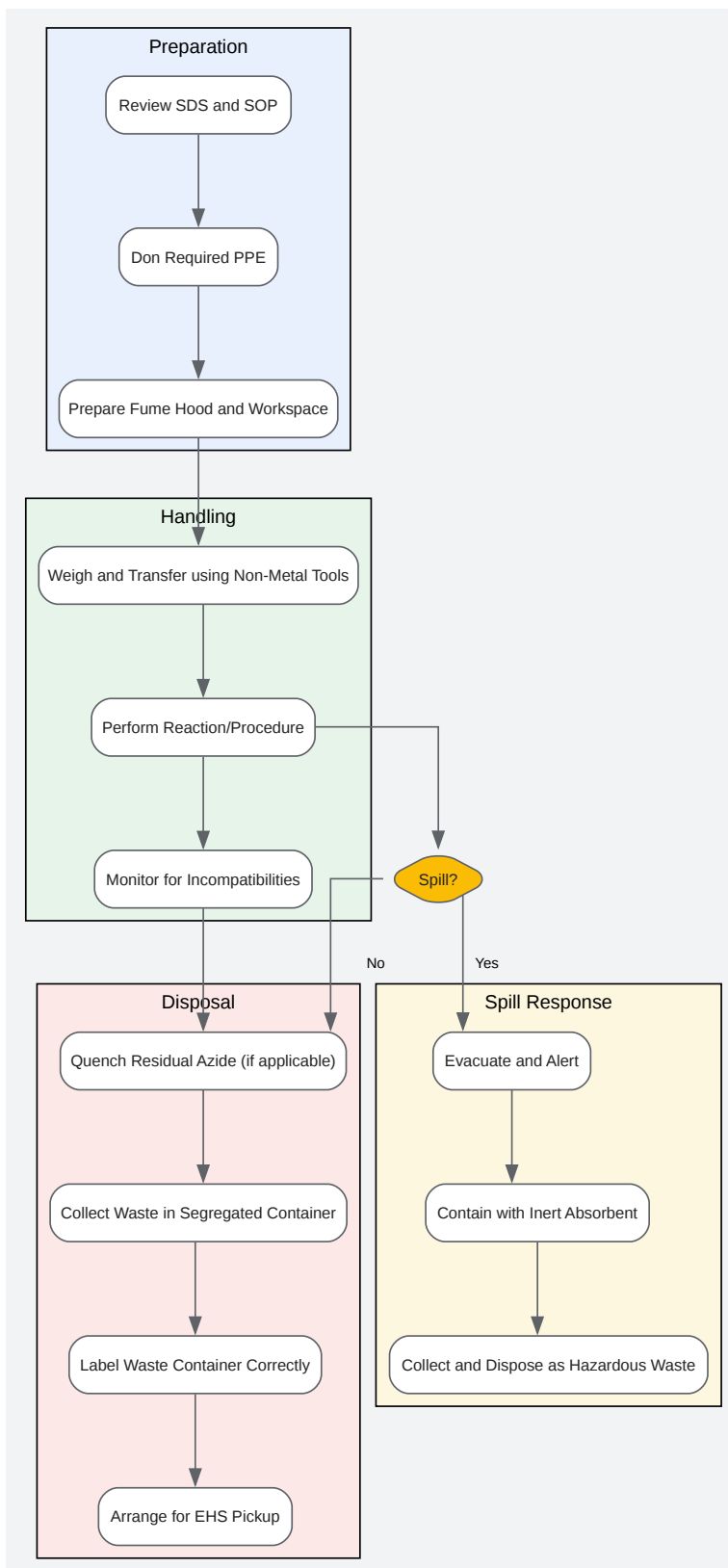
2. Deactivation/Quenching (for residual amounts in reaction vessels):

- **Procedure:** This procedure should be performed in a fume hood with appropriate PPE.
- **Cooling:** Cool the reaction mixture containing residual azide in an ice bath.
- **Destruction:** Slowly add a reducing agent, such as a solution of sodium nitrite, while stirring. Alternatively, triphenylphosphine can be used to convert the azide to a more stable phosphazide.
- **Verification:** After the reaction is complete, test for the presence of residual azides before neutralization and disposal.

3. Final Disposal:

- **Labeling:** Ensure the waste container is properly labeled with "Hazardous Waste," the full chemical name ("6-azidohexan-1-ol"), and any other components of the waste mixture.
- **Institutional Procedures:** Follow your institution's specific procedures for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for guidance.

Safe Handling Workflow for Azido-C6-OH



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Caption: Workflow for the safe handling of **Azido-C6-OH**.

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